Application Notes and Protocols for Proquinazid-(propoxy-d7) as an Internal Standard

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Compound of Interest	
Compound Name:	*Proquinazid-(propoxy-d7)*
CAS No.:	*2140327-37-1*
Cat. No.:	*B15561877*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the utilization of **Proquinazid-(propoxy-d7)** as an internal standard in the quantitative analysis of the fungicide Proquinazid. The following protocols are designed for analytical chemists and researchers in the fields of food safety, environmental monitoring, and drug development.

Introduction

Proquinazid is a quinazolinone fungicide used to control powdery mildew on various crops. Accurate quantification of its residues in different matrices is crucial for regulatory compliance and consumer safety. The use of a stable isotope-labeled internal standard, such as **Proquinazid-(propoxy-d7)**, is a robust method to improve the accuracy and precision of quantitative analysis, particularly in complex matrices, by compensating for matrix effects and variations during sample preparation and analysis. **Proquinazid-(propoxy-d7)** is a deuterated analog of Proquinazid, making it an ideal internal standard for mass spectrometry-based methods like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

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Quantitative Data for Internal Standard Spiking

While a universally mandated concentration for **Proquinazid-(propoxy-d7)** is not established, the following tables provide recommended concentration ranges for stock and working solutions based on common practices in pesticide residue analysis. The optimal concentration may vary depending on the matrix, instrumentation, and desired limit of quantification (LOQ).

Table 1: Recommended Concentrations for **Proquinazid-(propoxy-d7)** Solutions

Solution Type	Recommended Concentration Range	Solvent
Stock Solution	100 - 1000 µg/mL	Acetonitrile or Methanol
Working Standard Solution	0.1 - 10 µg/mL	Acetonitrile or Methanol
Final Spiking Concentration in Sample	10 - 100 ng/mL (ppb)	Varies with sample dilution

Table 2: Example of a Multi-Residue Pesticide Analysis Scenario

This table illustrates a typical scenario where a mixture of internal standards, including **Proquinazid-(propoxy-d7)**, is used.

Parameter	Details	Reference
Sample Type	Grapes, Soil, Water	
Internal Standard Mix Concentration	1 µg/mL of each deuterated standard	
Volume of IS Mix added to Sample	100 µL	
Sample Weight/Volume	5 - 10 g or mL	
Final Extraction Volume	10 mL	
Calculated Final IS Concentration	~10 ng/mL	

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Experimental Protocols

The following are detailed protocols for the preparation of **Proquinazid-(propoxy-d7)** internal standard solutions and a general workflow for its use in sample analysis.

Preparation of Internal Standard Solutions

Objective: To prepare accurate stock and working solutions of **Proquinazid-(propoxy-d7)**.

Materials:

- **Proquinazid-(propoxy-d7)** certified reference material
- High-purity acetonitrile or methanol (LC-MS grade)
- Cal
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